

Derivatization of 5-(2-Chloroethyl)-2,3-dihydrobenzofuran for biological assays

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(2-Chloroethyl)-2,3-dihydrobenzofuran

Cat. No.: B1593254

[Get Quote](#)

Anwendungs- und Protokollleitfaden

Thema: Derivatisierung von 5-(2-Chlorethyl)-2,3-dihydrobenzofuran für biologische Assays

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Zusammenfassung für die Geschäftsleitung

Dieses Dokument bietet eine detaillierte technische Anleitung zur chemischen Modifikation (Derivatisierung) von 5-(2-Chlorethyl)-2,3-dihydrobenzofuran, einer wichtigen Ausgangsverbindung in der medizinischen Chemie. Das zentrale reaktive Zentrum, die 2-Chlorethyl-Seitenkette, ermöglicht eine Vielzahl von chemischen Umwandlungen, insbesondere durch nukleophile Substitutionsreaktionen.[1] Solche Derivatisierungen sind entscheidend für die Erstellung von Substanzbibliotheken, die für das Screening auf neue biologische Aktivitäten unerlässlich sind. Der 2,3-Dihydrobenzofuran-Kern ist ein bekanntes "privilegiertes Gerüst" in der Arzneimittelentwicklung, das in zahlreichen biologisch aktiven Molekülen vorkommt.[2][3] Dieses Dokument beschreibt validierte Protokolle zur Synthese einer diversifizierten Bibliothek von Analoga und stellt detaillierte Methoden für deren anschließende Evaluierung in relevanten biologischen Assays vor, darunter Zytotoxizitäts-, Enzymhemmungs- und G-Protein-gekoppelte Rezeptor (GPCR)-Screening-Assays.

Einleitung: Das chemische und biologische Potenzial von 2,3-Dihydrobenzofuranen

Der 2,3-Dihydrobenzofuran-Kern ist ein heterozyklisches Gerüst, das in einer Vielzahl von Naturstoffen und synthetischen Verbindungen mit bemerkenswerten pharmakologischen Eigenschaften vorkommt.[4][5][6] Moleküle, die dieses Gerüst enthalten, haben ein breites Spektrum an biologischen Aktivitäten gezeigt, darunter entzündungshemmende, krebsbekämpfende, antioxidative und antivirale Wirkungen.[4][5][7] Die "privilegierte" Natur dieses Gerüsts macht es zu einer attraktiven Ausgangsbasis für die Entwicklung neuer Therapeutika.

5-(2-Chlorethyl)-2,3-dihydrobenzofuran (CAS: 943034-50-2) ist ein besonders wertvolles Zwischenprodukt.[8][9] Seine chemische Struktur kombiniert den stabilen Dihydrobenzofuran-Kern mit einer reaktiven Chlorethyl-Seitenkette. Diese Seitenkette ist anfällig für nukleophile Substitutionsreaktionen, was die einfache Anbindung einer Vielzahl von funktionellen Gruppen ermöglicht.[1] Diese strategische Funktionalisierung ist der Schlüssel zur Erforschung des chemischen Raums um das Dihydrobenzofuran-Gerüst und zur Identifizierung neuer Leitstrukturen in der Arzneimittelforschung. Ein prominentes Beispiel für seine Anwendung ist die Synthese von Darifenacin, einem Muskarinrezeptor-Antagonisten zur Behandlung der überaktiven Blase, was die Relevanz dieses Moleküls für GPCR-zielgerichtete Therapien unterstreicht.[8]

Strategie zur Derivatisierung: Erstellung einer fokussierten Substanzbibliothek

Die primäre Strategie zur Derivatisierung von 5-(2-Chlorethyl)-2,3-dihydrobenzofuran nutzt die Reaktivität der Alkylchloridgruppe. Durch nukleophile Substitutionsreaktionen (SN) kann das Chloratom durch eine Vielzahl von Nukleophilen ersetzt werden, um eine Bibliothek von Verbindungen mit unterschiedlichen physikochemischen Eigenschaften zu erstellen.

Allgemeiner Reaktionsmechanismus

Die Reaktion folgt typischerweise einem SN2-Mechanismus, bei dem ein Nukleophil das Kohlenstoffatom angreift, das an das Chloratom gebunden ist, was zur Verdrängung des

Chloridions führt. Die Wahl des Lösungsmittels, der Temperatur und der Base (falls erforderlich, um das Nukleophil zu deprotonieren) sind entscheidend für den Erfolg der Reaktion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2-Chloroethyl)benzene | 622-24-2 | Benchchem [benchchem.com]
- 2. 2,3-Dihydrobenzofuran privileged structures as new bioinspired lead compounds for the design of mPGES-1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Natural source, bioactivity and synthesis of benzofuran derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 6. ijsdr.org [ijsdr.org]
- 7. Fluorinated Benzofuran and Dihydrobenzofuran as Anti-Inflammatory and Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. innospk.com [innospk.com]
- 9. 5-(2-Chloroethyl)-2,3-dihydrobenzofuran | C₁₀H₁₁ClO | CID 24964746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Derivatization of 5-(2-Chloroethyl)-2,3-dihydrobenzofuran for biological assays]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593254#derivatization-of-5-2-chloroethyl-2-3-dihydrobenzofuran-for-biological-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com